

# Application in Catalysis and Partial Synthesis Data

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## Compound Focus: p-Phos, (S)-

CAS No.: 221012-82-4

Cat. No.: S729428

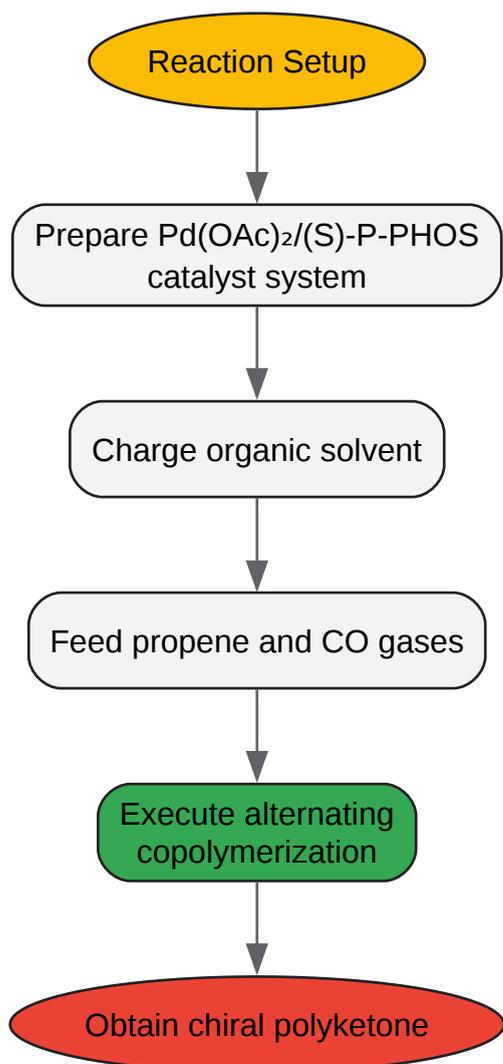
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The key finding comes from a 2021 study that used (S)-P-PHOS as a chiral ligand in a catalytic system. The table below summarizes the quantitative data from this application [1].

Aspect	Details
Chemical Name	(S)-2,2',6,6'-tetramethoxy-4,4'-bis(diphenyl)phosphino)-3,3'-bipyridine [1]
Catalytic System	Pd(OAc) <sub>2</sub> / (S)-P-PHOS [1]
Reaction	Alternating copolymerization of propene and CO [1]
Product	Chiral polyketones [1]
Reducing Agents Tested	LiAlH <sub>4</sub> , NaBH <sub>4</sub> , BH <sub>3</sub> ·THF [1]
Reduction Efficiency (NaBH <sub>4</sub> )	29% (0.5:1 molar ratio), 71% (1:1), 81% (2:1) [1]
Product Yield	>90% (with LiAlH <sub>4</sub> and NaBH <sub>4</sub> ) [1]

## Experimental Workflow for Copolymerization

The research paper provides a typical experimental protocol for the copolymerization reaction using the (S)-P-PHOS ligand [1]. Please note that this is a summarized procedure based on the available information.



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Figure 1: Experimental workflow for chiral polyketone synthesis [1].

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## References

1. of Chiral Functionalized Polymers by Alternating... Synthesis [cjcatal.com]

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